

A Technical Guide to L-Threonine-15N: Suppliers and Isotopic Purity Standards

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Compound of Interest

Compound Name: *L-Threonine-15N*

Cat. No.: *B1632124*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **L-Threonine-15N**, a stable isotope-labeled amino acid crucial for a wide range of research applications. This document outlines reputable suppliers, details isotopic and chemical purity standards, and presents methodologies for verifying these parameters. The information herein is intended to assist researchers, scientists, and drug development professionals in sourcing high-quality **L-Threonine-15N** and employing it effectively in their studies.

Sourcing High-Purity L-Threonine-15N: A Supplier Overview

The selection of a reliable supplier is paramount to ensure the quality and consistency of **L-Threonine-15N** for research purposes. Several reputable chemical and isotope labeling companies specialize in providing high-purity stable isotope-labeled compounds. Below is a summary of key suppliers and their typical product specifications.

Supplier	Typical Isotopic Purity (atom % ¹⁵ N)	Typical Chemical Purity	Notes
Sigma-Aldrich (Merck)	≥98%	≥98% (CP)	Offers L-Threonine- ¹⁵ N suitable for bio NMR and other research applications. Certificates of Analysis are readily available for specific lots.
Cambridge Isotope Laboratories, Inc. (CIL)	≥98% ^[1]	≥98%	A leading manufacturer of stable isotopes and stable isotope-labeled compounds, offering L-Threonine- ¹⁵ N for various research needs including biomolecular NMR, metabolism, and proteomics. ^[2]
MedchemExpress	Inquire for specific lots	Inquire for specific lots	Provides L-Threonine- ¹⁵ N for research use, highlighting its application as a tracer or internal standard in NMR, GC-MS, or LC-MS.
Cenmed	≥98%	Inquire for specific lots	A supplier of various laboratory and clinical supplies, offering L-Threonine- ¹⁵ N with specified isotopic purity.

Alfa Chemistry	Inquire for specific lots	Inquire for specific lots	Supplies L-Threonine-15N for analytical and research purposes.
ChemPep	High Purity	High Purity	Specializes in stable isotope-labeled amino acids for mass spectrometry, NMR analysis, and metabolic labeling.
BOC Sciences	≥95% (up to 99%)	≥95%	Offers custom synthesis of stable isotope-labeled amino acids with varying enrichment levels to meet specific research requirements.

Understanding Isotopic and Chemical Purity Standards

For research-grade stable isotope-labeled compounds like **L-Threonine-15N**, there are no universally mandated isotopic purity standards from pharmacopeias such as the United States Pharmacopeia (USP) or the European Pharmacopoeia (Ph. Eur.). Instead, the standards are primarily defined by the suppliers and are driven by the specific requirements of the intended application.

Isotopic Purity (Isotopic Enrichment): This critical parameter indicates the percentage of molecules in which the nitrogen atom is the 15N isotope. For most research applications, an isotopic purity of ≥98 atom % 15N is common and generally sufficient. This high level of enrichment is crucial for obtaining clear and unambiguous results in techniques like NMR spectroscopy and mass spectrometry, minimizing interference from the naturally abundant 14N isotope.

Chemical Purity: This refers to the percentage of the compound that is in the desired chemical form (L-Threonine), free from other chemical impurities. A high chemical purity, typically $\geq 98\%$, is essential to avoid confounding results from contaminants.

A Certificate of Analysis (CoA) provided by the supplier is a crucial document that details the specific isotopic and chemical purity of a particular batch of **L-Threonine-15N**. Researchers should always request and carefully review the CoA before using the compound in their experiments.

Experimental Protocols for Purity Determination

The isotopic and chemical purity of **L-Threonine-15N** are primarily determined using two powerful analytical techniques: Mass Spectrometry and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Isotopic Purity Determination by Mass Spectrometry

Mass spectrometry (MS) is a highly sensitive technique for determining the isotopic enrichment of a labeled compound by measuring the mass-to-charge ratio of its ions.

Methodology:

- **Sample Preparation and Derivatization:** To improve volatility and ionization efficiency for gas chromatography-mass spectrometry (GC-MS), **L-Threonine-15N** is often derivatized. A common method involves the formation of N-acetyl-n-propyl (NAP) esters or tert-butyldimethylsilyl (TBDMS) derivatives.
- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer (GC-MS) or an isotope ratio mass spectrometer (IRMS) is typically used.
- **Analysis:**
 - The derivatized sample is injected into the GC, where it is vaporized and separated from other components.
 - The separated compound enters the mass spectrometer, where it is ionized.
 - The mass analyzer separates the ions based on their mass-to-charge ratio.

- The detector measures the abundance of the ions corresponding to **L-Threonine-15N** and any remaining L-Threonine-14N.
- Data Interpretation: The isotopic enrichment is calculated from the relative intensities of the mass peaks corresponding to the labeled and unlabeled molecules.

Isotopic and Chemical Purity Determination by NMR Spectroscopy

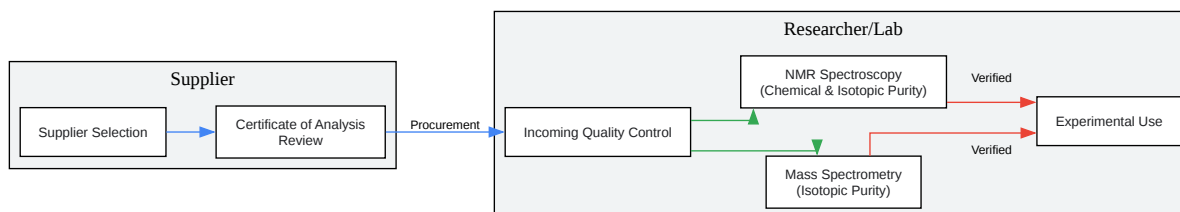
Nuclear Magnetic Resonance (NMR) spectroscopy is a non-destructive technique that can provide detailed information about the structure and isotopic composition of a molecule.

Methodology:

- Sample Preparation: A small amount of the **L-Threonine-15N** sample is dissolved in a suitable deuterated solvent (e.g., D₂O).
- Instrumentation: A high-field NMR spectrometer is used.
- Analysis:
 - A proton (¹H) NMR spectrum is first acquired to confirm the chemical identity and purity of the L-Threonine. The presence of unexpected signals may indicate chemical impurities.
 - A nitrogen-15 (¹⁵N) NMR spectrum is then acquired. Due to the high enrichment, a strong signal will be observed for the ¹⁵N nucleus. The chemical shift of this signal can confirm the presence of the nitrogen in the expected chemical environment of the amino acid.
 - Heteronuclear Single Quantum Coherence (HSQC) or Heteronuclear Multiple Bond Correlation (HMBC) experiments can be performed to correlate the ¹⁵N nucleus with adjacent protons, further confirming the structure and the position of the label.
- Data Interpretation: The presence of a single, sharp signal in the ¹⁵N NMR spectrum at the expected chemical shift confirms high isotopic purity. The ¹H NMR spectrum provides information on the chemical purity.

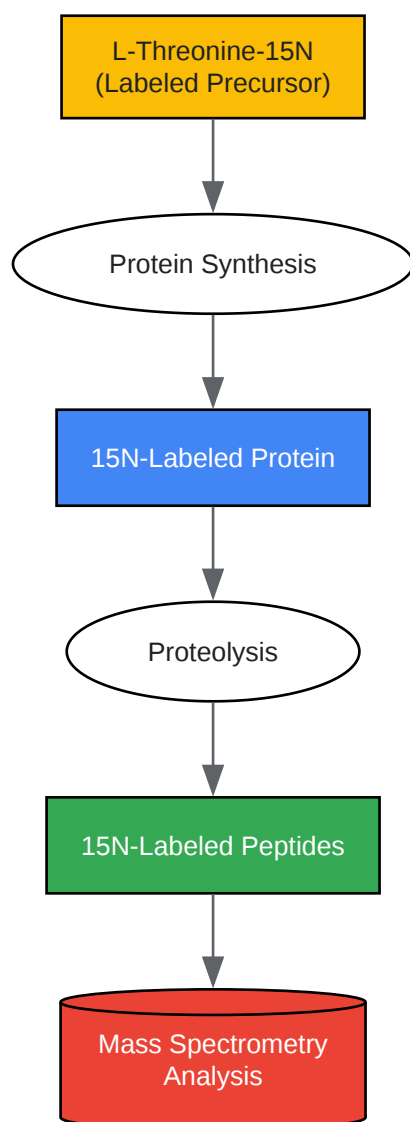
Visualizing Key Processes

To further aid in the understanding of the quality control process and the application of **L-Threonine-15N**, the following diagrams are provided.



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Quality Control Workflow for **L-Threonine-15N**.



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Simplified Metabolic Labeling and Analysis Pathway.

Conclusion

The successful application of **L-Threonine-15N** in research and drug development hinges on the procurement of high-quality material and the rigorous verification of its isotopic and chemical purity. By partnering with reputable suppliers and employing robust analytical techniques such as mass spectrometry and NMR spectroscopy, researchers can ensure the integrity of their experiments and the reliability of their data. This guide provides a foundational understanding to aid in the confident selection and utilization of **L-Threonine-15N** for advanced scientific investigation.

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References

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